

# An In-Depth Technical Guide on Ethyl 2-(2H-tetrazol-5-yl)acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **ethyl 2-(2H-tetrazol-5-yl)acetate**

Cat. No.: **B079745**

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the molecular properties of **ethyl 2-(2H-tetrazol-5-yl)acetate**, a significant heterocyclic building block in medicinal chemistry and complex molecule synthesis.

## Data Presentation: Molecular Properties

The fundamental molecular characteristics of **ethyl 2-(2H-tetrazol-5-yl)acetate** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C5H8N4O2 <sup>[1][2][3][4][5]</sup>
Molecular Weight	156.14 g/mol <sup>[1][2][3][4][6]</sup>
CAS Number	13616-37-0 <sup>[1][2][3][4][6]</sup>

## Experimental Protocols

The molecular weight and formula of **ethyl 2-(2H-tetrazol-5-yl)acetate** are determined through standard analytical chemistry techniques. The molecular formula is typically confirmed by elemental analysis and high-resolution mass spectrometry (HRMS). The molecular weight is a

calculated value based on the molecular formula and the atomic weights of the constituent atoms, and it is confirmed by mass spectrometry.

## Mandatory Visualization

The following diagram illustrates the logical relationship between the chemical compound and its fundamental molecular identifiers.

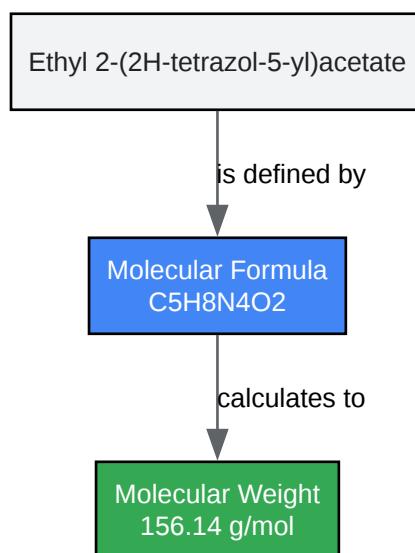


Figure 1: Core Molecular Identifiers

[Click to download full resolution via product page](#)

Figure 1: Core Molecular Identifiers

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ETHYL 2-(2H-1,2,3,4-TETRAAZOL-5-YL)ACETATE | 13616-37-0 [chemicalbook.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Ethyl2-(2H-tetrazol-5-yl)acetate , 97% , 13616-37-0 - CookeChem [cookechem.com]

- 4. 2H-Tetrazole-5-Acetic Acid Ethyl Ester/13616-37-0 Manufacturer, Factory, API, Intermediate - Hangzhou Longshine Bio-Tech Co.,LTD [[longshinebiotech.com](http://longshinebiotech.com)]
- 5. Page loading... [[guidechem.com](http://guidechem.com)]
- 6. ethyl 2-(2H-tetrazol-5-yl)acetate | 13616-37-0 | Benchchem [[benchchem.com](http://benchchem.com)]
- To cite this document: BenchChem. [An In-Depth Technical Guide on Ethyl 2-(2H-tetrazol-5-yl)acetate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b079745#ethyl-2-2h-tetrazol-5-yl-acetate-molecular-weight-and-formula>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)